

# Methyl Glycinate Hydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methyl glycinate

Cat. No.: B1584228

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CAS Number: 5680-79-5

This guide provides an in-depth technical overview of **methyl glycinate** hydrochloride, a crucial reagent and intermediate in pharmaceutical and chemical research. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

## Chemical and Physical Properties

**Methyl glycinate** hydrochloride is the hydrochloride salt of the methyl ester of glycine, the simplest amino acid.<sup>[1]</sup> Its stability as a salt makes it a preferred precursor over its free ester form, which is prone to polymerization.<sup>[1][2]</sup> It typically appears as a white crystalline powder.<sup>[3][4][5]</sup>

## Table 1: Physical and Chemical Properties of Methyl Glycinate Hydrochloride

Property	Value	References
CAS Number	5680-79-5	[1][6]
Molecular Formula	C <sub>3</sub> H <sub>8</sub> ClNO <sub>2</sub>	[3][6]
Molecular Weight	125.55 g/mol	[6][7]
Appearance	White solid/powder, crystals, or chunks	[1][3][8]
Melting Point	173 - 177 °C (decomposes)	[8]
Solubility	Soluble in water (>1000 g/L at 20°C)	[3][9]
Purity	≥98%	[2][6][10]
Synonyms	Glycine methyl ester hydrochloride, H-Gly-OMe.HCl, Methyl 2-aminoacetate hydrochloride	[6]

**Table 2: Spectroscopic and Analytical Data**

Data Type	Value	References
InChI Key	COQRGFWWJBEXRC-UHFFFAOYSA-N	[6]
SMILES	Cl.COC(=O)CN	[6]
Elemental Analysis	C, 28.70%; H, 6.42%; Cl, 28.24%; N, 11.16%; O, 25.49%	[6]

## Experimental Protocols

### Synthesis of Methyl Glycinate Hydrochloride

Several methods for the synthesis of **methyl glycinate** hydrochloride have been reported, primarily involving the esterification of glycine.

### Method 1: Synthesis using Thionyl Chloride in Methanol

This is a common and effective method for the esterification of amino acids.

- Protocol:
  - Suspend glycine (8 mmol) in methanol (60 mL) in a round-bottomed flask under ice-bath conditions.
  - Slowly add thionyl chloride ( $\text{SOCl}_2$ ) (4 mL) dropwise to the suspension. The off-gas can be neutralized with a sodium hydroxide solution.
  - After the addition is complete, stir the reaction mixture for 1 hour at room temperature.
  - Heat the mixture to reflux (approximately  $66^\circ\text{C}$ ) and maintain for 6 hours.
  - Monitor the reaction progress using thin-layer chromatography (TLC) with a 2% ninhydrin in ethanol solution as a developing agent until the glycine spot disappears.
  - Upon completion, remove the solvent by rotary evaporation to yield **methyl glycinate** hydrochloride. This method can result in a quantitative yield.[\[11\]](#)

### Method 2: Synthesis using Trimethylsilyl Chloride (TMSCl) in Methanol

This method offers a convenient and mild alternative for the synthesis.[\[12\]](#)

- Protocol:
  - To a round-bottom flask, add glycine (0.1 mol).
  - Slowly add freshly distilled chlorotrimethylsilane (0.2 mol) and stir with a magnetic stirrer.
  - Add methanol (100 mL) to the mixture and continue stirring at room temperature.
  - Monitor the reaction by TLC.
  - Once the reaction is complete, concentrate the mixture on a rotary evaporator to obtain the **methyl glycinate** hydrochloride product.[\[12\]](#)

### Method 3: Synthesis using Hydrogen Chloride Gas in Methanol

This industrial-scale method provides high purity and yield.

- Protocol:
  - Mix glycine (150g) and anhydrous methanol (640g) in a reaction vessel at room temperature.
  - Introduce hydrogen chloride gas at a flow rate of 40 L/h for approximately 20 minutes until the solids are completely dissolved, allowing the temperature to rise to  $45 \pm 1^\circ\text{C}$ .
  - Maintain the reaction for 45 minutes until crystal precipitation begins, then continue to introduce hydrogen chloride gas at a reduced flow rate of 30 L/h.
  - Control the stirring rate at 120 rpm and gradually cool the system to  $\leq 10^\circ\text{C}$  at a rate of  $4^\circ\text{C/h}$ .
  - Filter the resulting crystals and dry them at  $100 \pm 5^\circ\text{C}$  for 2 hours to obtain the final product. This method has been reported to yield 95.64% with a purity of 99.37%.[\[4\]](#)

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a precise method for the separation, identification, and quantification of **methyl glycinate** hydrochloride.[\[13\]](#)

- Column: Primesep A stationary phase column
- Mobile Phase: Isocratic mixture of water and acetonitrile (MeCN) with a sulfuric acid buffer.
- Detection: UV detection.[\[14\]](#)

This method is crucial for quality control in both research and industrial settings.[\[13\]](#)

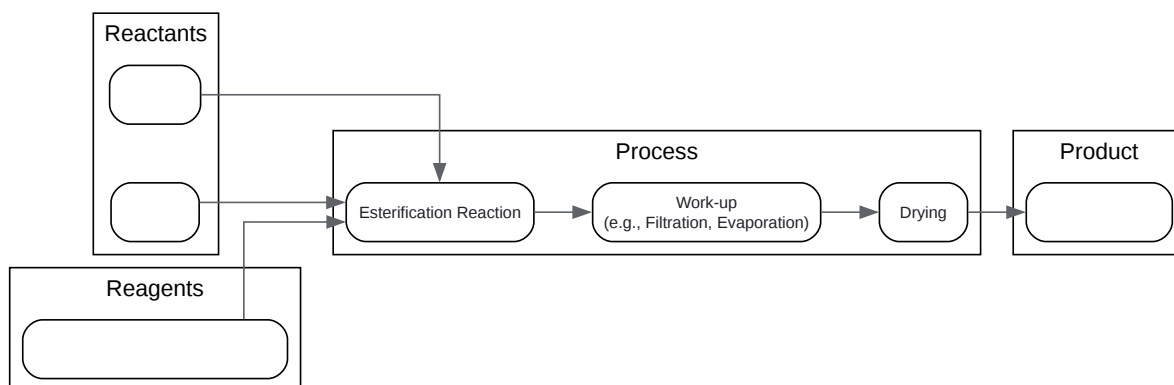
## Applications in Research and Drug Development

**Methyl glycinate** hydrochloride is a versatile building block with significant applications in several areas of chemical and pharmaceutical research.

- **Peptide Synthesis:** It is widely used as a key building block in solution-phase peptide synthesis.[9][15] The hydrochloride salt provides a stable form of the glycine methyl ester, which can be readily incorporated into growing peptide chains.[5]
- **Pharmaceutical Intermediate:** It serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[2][5][9] Its applications include the synthesis of drugs for treating conditions like acute lung injury and atherosclerosis.[4]
- **Heterocyclic Compound Synthesis:** The compound is utilized in the synthesis of various heterocyclic compounds, which are core structures in many small-molecule drugs.[16]
- **Biochemical Research:** It is used in studies of amino acid metabolism and protein synthesis, providing insights into cellular functions.[5]
- **Agrochemicals:** It can be incorporated into the synthesis pathways of certain pesticides and herbicides.[16]

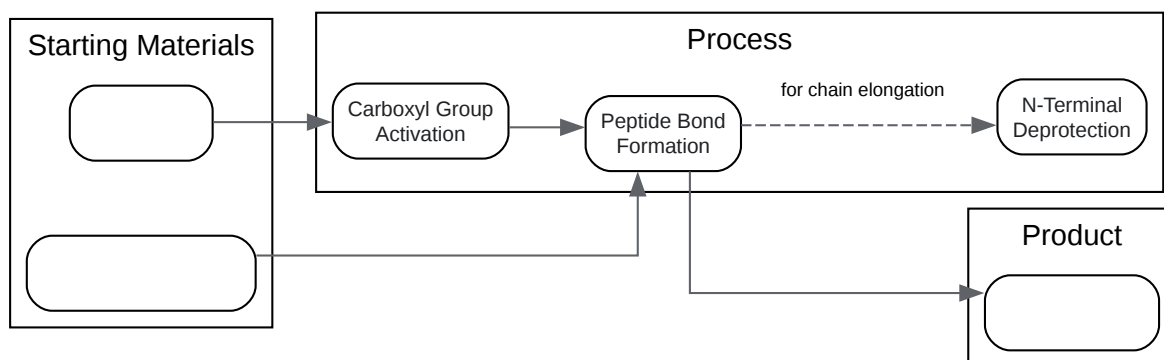
## Visualizations

The following diagrams illustrate the general workflow for the synthesis of **methyl glycinate** hydrochloride and a conceptual diagram of its role in peptide synthesis.



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Caption: General workflow for the synthesis of **methyl glycinate** hydrochloride.



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Caption: Role of **methyl glycinate** hydrochloride in dipeptide synthesis.

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